

Proper Disposal of Vinylboronic Acid Dibutyl Ester: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Vinylboronic acid dibutyl ester*

Cat. No.: *B1346348*

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For Immediate Reference: In case of a spill or exposure, immediately consult the Safety Data Sheet (SDS) and follow emergency procedures. This guide is intended for routine disposal of waste containing **Vinylboronic Acid Dibutyl Ester**.

This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **vinylboronic acid dibutyl ester** (also known as dibutyl vinylboronate). Adherence to these procedures is critical for ensuring the safety of laboratory personnel and protecting the environment. This compound is a skin and eye irritant, combustible, and harmful to aquatic life with long-lasting effects.

Key Compound Data

A summary of important quantitative data for **vinylboronic acid dibutyl ester** is provided below for easy reference.

Property	Value
CAS Number	6336-45-4 [1] [2]
Molecular Formula	C10H21BO2 [1] [2]
Molecular Weight	184.08 g/mol [1] [2]
Boiling Point	35-40 °C at 0.1 atm [2]
Density	0.835 g/mL at 25 °C [2]
Flash Point	67.2 °C (153.0 °F)

Experimental Protocols: Disposal Procedure

The proper disposal of **vinylboronic acid dibutyl ester** must be handled by a licensed hazardous-waste disposal contractor. The following steps outline the process for collecting, storing, and preparing this chemical waste for pickup.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Eye Protection: Always wear chemical safety goggles.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Skin Protection: A lab coat is mandatory. Ensure skin is not exposed.
- Ventilation: Handle the waste in a well-ventilated area, preferably within a chemical fume hood.
- Avoid Inhalation: Do not breathe vapors or mists.

2. Waste Collection and Container Management:

- Designated Waste Container: Use a dedicated, properly labeled hazardous waste container. The container must be compatible with the chemical; a high-density polyethylene (HDPE) or glass container is suitable. Ensure the container is in good condition with no leaks or cracks.

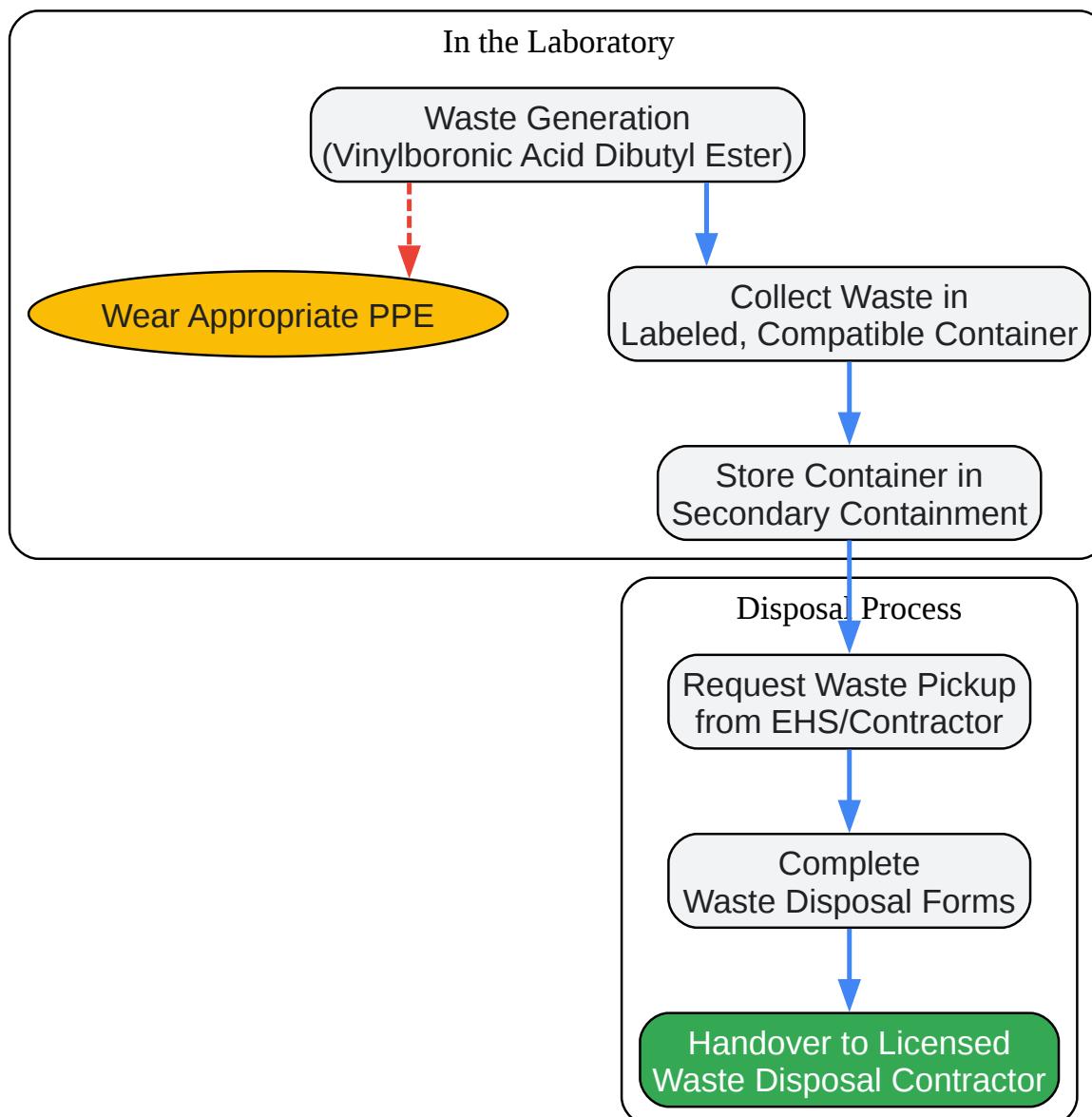
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "Waste **Vinylboronic Acid Dibutyl Ester**". List all components of the waste stream, including any solvents.
- Segregation: Do not mix **vinylboronic acid dibutyl ester** waste with other incompatible waste streams.
- Container Handling: Keep the waste container securely closed at all times, except when adding waste. Store the container in a designated, secondary containment area to prevent spills from spreading.

3. Final Disposal Steps:

- Arrange for Pickup: Once the waste container is nearly full, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.
- Documentation: Complete all necessary waste disposal forms as required by your institution and local regulations.
- Do Not Dispose Down the Drain: Under no circumstances should **vinylboronic acid dibutyl ester** or its containers be disposed of in the regular trash or down the sink. This is to prevent harm to aquatic life.
- Empty Containers: Empty containers that once held **vinylboronic acid dibutyl ester** should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected and disposed of as hazardous waste. After rinsing, the container can be disposed of according to your institution's guidelines for empty chemical containers.

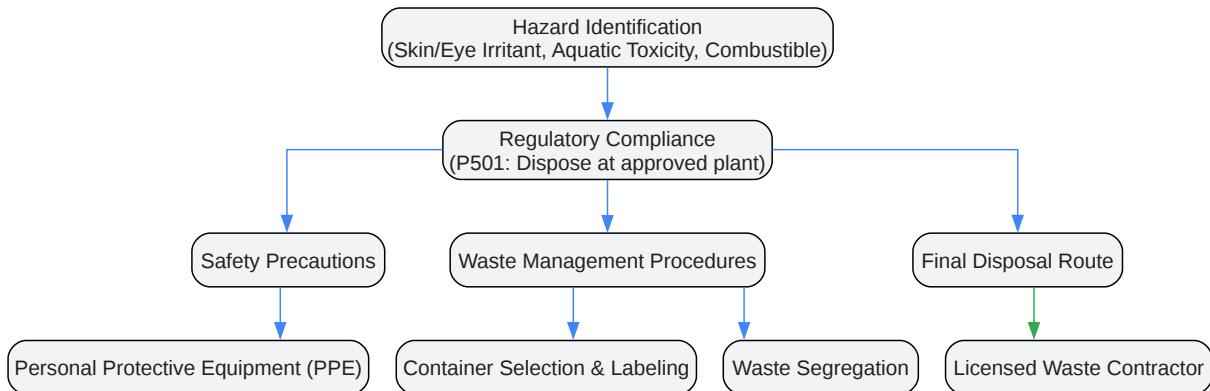
Visualizing the Disposal Process

To further clarify the disposal workflow and the logical considerations involved, the following diagrams are provided.



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Caption: Workflow for the proper disposal of **vinylboronic acid dibutyl ester**.



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References

- 1. scbt.com [scbt.com]
- 2. VINYLBORONIC ACID DIBUTYL ESTER CAS#: 6336-45-4 [amp.chemicalbook.com]
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